

Technical Protocol: Handling, Solubilization, and Storage of GR-89696

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Compound of Interest

Compound Name: C19H25Cl2N3O3

Cat. No.: B7743032

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Version: 1.0 Compound Class: Selective Kappa Opioid Receptor (KOR) Agonist CAS Number: 126766-32-3 (Fumarate)[1]

Core Directive & Scope

This document provides a rigorous technical framework for the safe handling, storage, and experimental preparation of GR-89696 (typically supplied as GR-89696 fumarate). Unlike generic reagents, GR-89696 is a high-potency pharmacological probe targeting the kappa opioid receptor. Its handling requires specific protocols to maintain chemical stability and ensure personnel safety against accidental exposure to potent psychotropic agents.

Target Audience: Pharmacologists, neuroscientists, and chemical biology safety officers.

Safety & Hazard Assessment (Critical)

GR-89696 is a potent bioactive small molecule. While specific toxicology data may be limited compared to clinical drugs, KOR agonists are known to induce sedation, dysphoria, and psychotomimetic effects in mammals.

- **Containment:** All powder handling must occur within a certified chemical fume hood or biological safety cabinet (Class II).
- **PPE Standard:** Nitrile gloves (double-gloving recommended for stock preparation), lab coat, and safety glasses.
- **Aerosol Risk:** The solid is a light powder. Electrostatic charging can cause dispersion. Use an anti-static gun if available or weigh into deep vessels to minimize airborne particles.

Physicochemical Profile & Solubility Data

Understanding the physical limits of the compound is prerequisite to successful experimental design.

Parameter	Specification	Notes
Molecular Weight	~530.40 g/mol	Value for Fumarate salt (C ₁₉ H ₂₅ Cl ₂ N ₃ O ₃ [1] · C ₄ H ₄ O ₄)
Appearance	White to off-white solid	Visually inspect for yellowing (oxidation signal)
Solubility (DMSO)	~45 - 53 mg/mL	Preferred Solvent. Soluble up to ~100 mM.
Solubility (Water)	~7 - 13 mg/mL	Not Recommended for Stock. Requires warming; prone to precipitation.
Solubility (Ethanol)	~3 - 4 mg/mL	Low solubility. Avoid for high- concentration stocks.
Hygroscopicity	Moderate	Protect from atmospheric moisture.

“

Critical Insight: DMSO is the superior solvent for stock generation. Water solubility is marginal; attempting to dissolve >10 mg/mL in aqueous buffer often leads to "crashing out" upon cooling or pH changes, ruining the sample.

Protocol: Storage & Stability

Stability is a function of temperature, moisture, and light.[2] GR-89696 fumarate is stable in solid form but labile in solution.

A. Solid State Storage

- Temperature: -20°C (Preferred) or +4°C.
- Environment: Desiccated container.
- Shelf Life: >2 years at -20°C if kept dry.[3]
- Protocol: Before opening the vial, allow it to equilibrate to room temperature for 30 minutes. This prevents condensation of atmospheric water onto the cold powder, which causes hydrolysis and clumping.

B. Solution State Storage (Stock Solutions)[5]

- Solvent: Anhydrous DMSO (Dimethyl sulfoxide).
- Temperature: -80°C (Ideal) or -20°C.
- Stability:
 - -80°C: ~6 months.[3][4]
 - -20°C: ~1 month.[4]

- Freeze-Thaw: Strictly Avoid. Repeated freeze-thaw cycles degrade the compound and alter effective concentration.
- Aliquot Strategy: Prepare single-use aliquots immediately after solubilization.

Protocol: Solubilization & Stock Preparation

Objective: Create a verified 10 mM Stock Solution in DMSO.

Materials

- GR-89696 Powder (e.g., 5 mg vial)
- Anhydrous DMSO (Freshly opened or stored over molecular sieves)
- Vortex mixer
- Amber microcentrifuge tubes (1.5 mL)

Workflow

- Equilibration: Remove GR-89696 vial from freezer. Let stand at Room Temperature (RT) for 30 mins inside a desiccator.
- Calculation: Calculate volume required for 10 mM.
 - Formula: $\text{Volume (mL)} = \frac{\text{Mass (mg)}}{[\text{MW (g/mol)} \times \text{Concentration (M)}]}$
 - Example: For 5 mg:
(942 μL) DMSO.
- Addition: Add the calculated volume of DMSO directly to the product vial.
- Dissolution: Vortex vigorously for 30–60 seconds.
 - Troubleshooting: If particles persist, sonicate in a water bath for 2 minutes at RT. Do not heat above 37°C.

- Aliquoting: Immediately dispense into amber tubes (e.g., 50 μ L per tube).
- Storage: Flash freeze in liquid nitrogen (optional but recommended) or place directly into -80°C storage.

Experimental Application Notes

In Vitro (Cell Culture)[6]

- Vehicle Control: The final DMSO concentration in the culture well must remain $< 0.1\%$ to avoid solvent toxicity.
- Dilution Step: Do not add 100% DMSO stock directly to cells. Perform an intermediate dilution in sterile media or PBS.
 - Example: Dilute 10 mM stock 1:100 in media

100 μ M working solution

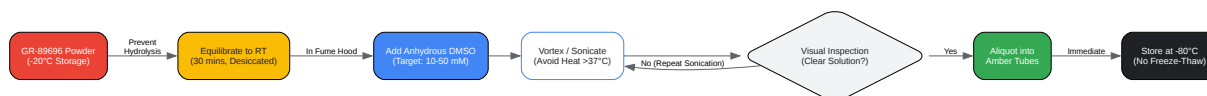
Add to cells.

In Vivo (Animal Models)[2][7]

- Formulation: DMSO is often too irritating for direct injection.
- Recommended Vehicle: 10% DMSO + 40% PEG300 + 5% Tween-80 + 45% Saline.[3]
- Preparation:
 - Dissolve powder in DMSO (10% of final vol).
 - Add PEG300 (40%).[3]
 - Add Tween-80 (5%).[3]
 - Slowly add warm Saline (45%) while vortexing.
- pH Check: Ensure pH is near 7.4 prior to injection.

Visualization: Handling Workflow

The following diagram outlines the logical flow for safe handling and stock generation, emphasizing the critical "Stop" points for safety and stability.

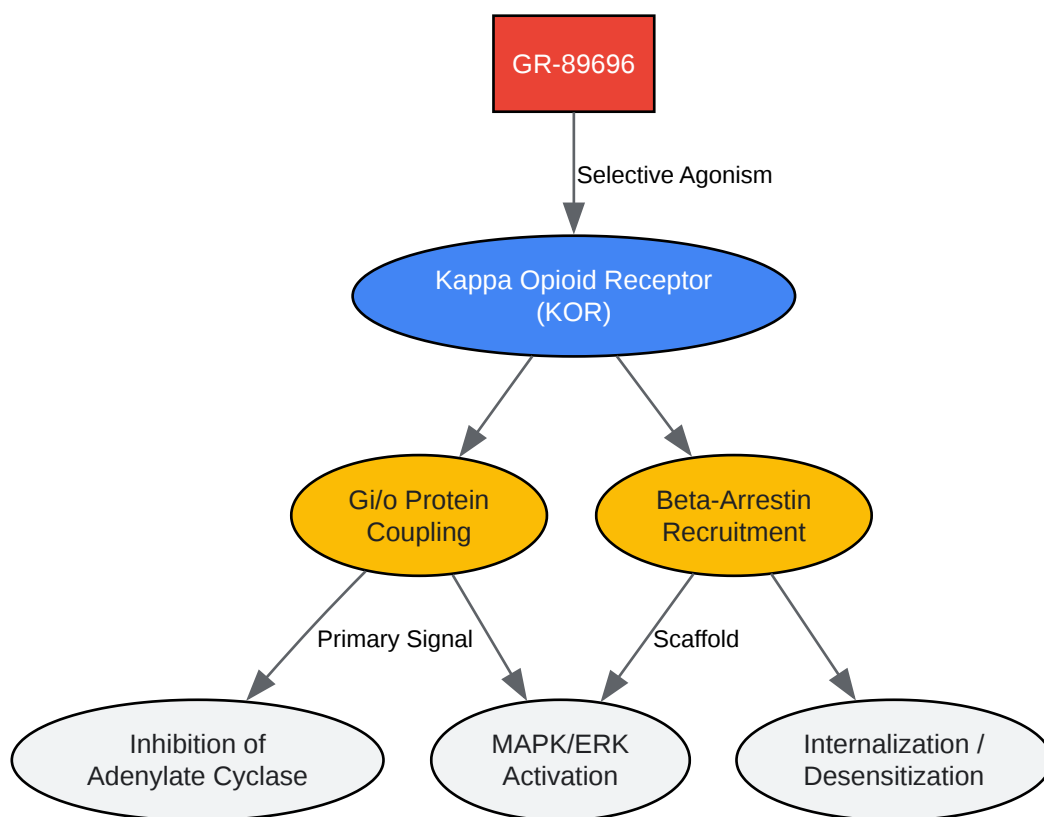


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Caption: Workflow for converting solid GR-89696 into stable stock aliquots, highlighting moisture control and visual validation steps.

Visualization: Mechanism of Action Context[8]

Understanding the signaling pathway aids in interpreting experimental results (e.g., why certain controls are needed).



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Caption: GR-89696 activates KOR, triggering Gi/o signaling and potential Beta-arrestin recruitment, leading to downstream modulation.

Disposal & Decontamination[8]

- Spill Cleanup: Absorb with paper towels soaked in 10% bleach or detergent. Dispose of as hazardous chemical waste.
- Waste Disposal: Do not pour down the drain. Collect in designated "Halogenated Organic Solvent" waste containers (due to the Chlorine atoms in the structure).

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